

Personal protective equipment for handling ML264

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Compound of Interest

Compound Name: ML264

Cat. No.: B609133

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Essential Safety and Handling Guide for ML264

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **ML264**, a potent and selective inhibitor of Krüppel-like factor five (KLF5) expression. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **ML264**, it is crucial to use appropriate personal protective equipment to prevent contact with skin and eyes, and to avoid inhalation. The following PPE is required:

- **Respiratory Protection:** A NIOSH/MSHA-approved respirator is necessary to avoid inhalation of the compound, which may be an irritant.^[1]
- **Hand Protection:** Chemical-resistant rubber gloves must be worn to protect the hands from contact.^[1]
- **Eye Protection:** Chemical safety goggles are mandatory to shield the eyes from potential splashes or fine particles.^[1]
- **Protective Clothing:** A lab coat and other protective clothing should be worn to prevent skin contact.^[1]

Quantitative Safety and Efficacy Data

The following table summarizes the key quantitative data for **ML264**, focusing on its activity in various cell lines.

Data Point	Value	Cell Line/Context	Source
IC50	29 nM	DLD-1 (colorectal adenocarcinoma) cell proliferation	MedchemExpress.com[2]
IC50	81 nM	Cell-based luciferase assay	MedchemExpress.com[2]
IC50	130 nM	HT29 (colorectal adenocarcinoma)	NCBI[3]
IC50	430 nM	SW620 (colorectal adenocarcinoma)	NCBI[3]
IC50	560 nM	HCT116 (colorectal carcinoma)	NCBI[3]
Cytotoxicity	>50 µM	IEC-6 (non-transformed rat intestinal epithelial cells)	MedchemExpress.com[2]

Experimental Protocols

In Vitro Cell Proliferation Assay:

- Cell Culture: DLD-1 and HCT116 human colorectal cancer cells are cultured in appropriate media.
- Treatment: Cells are treated with varying concentrations of **ML264** or a vehicle control.
- Incubation: The cells are incubated for 24, 48, and 72 hours.

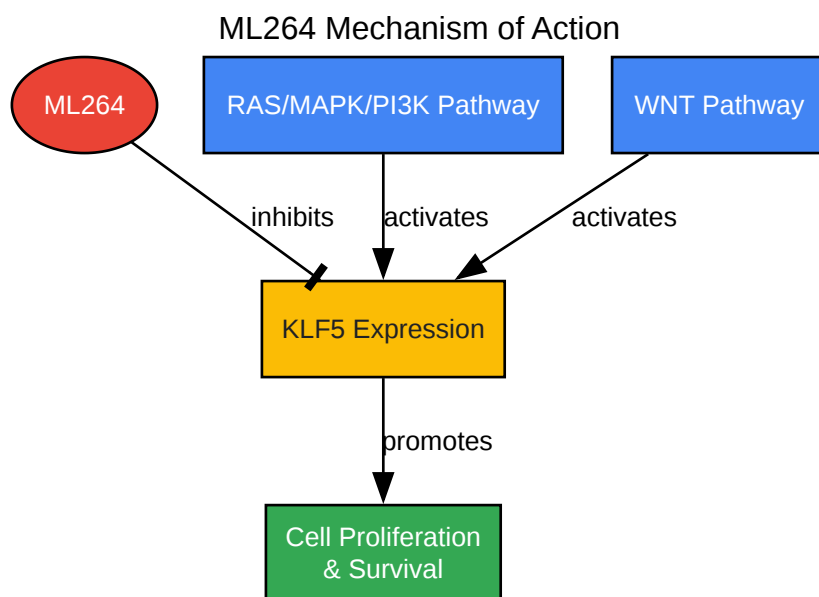
- Analysis: Cell proliferation is measured using an MTS assay, which quantifies metabolically active cells. The number of live cells is determined at each time point to assess the inhibitory effect of **ML264**.

In Vivo Xenograft Tumor Study:

- Animal Model: Nude mice are used as the host for xenograft tumors.
- Tumor Induction: 5×10^6 DLD-1 human colorectal cells are injected subcutaneously into the right flank of each mouse.
- Treatment Initiation: When tumors reach a volume of approximately 100 mm^3 , mice are treated intraperitoneally (i.p.) with **ML264**.
- Dosing Regimen: **ML264** is administered at doses of 10 mg/kg (daily or twice daily) or 25 mg/kg (twice daily) for 10 days. A vehicle control group is also included.
- Tumor Measurement: Tumor volume is measured using calipers at regular intervals (e.g., day 5 and day 10) to determine the effect of **ML264** on tumor growth.

Signaling Pathway

ML264 is known to inhibit the expression of Krüppel-like factor five (KLF5). KLF5 is a transcription factor that plays a role in cell proliferation and survival, in part through its interaction with signaling pathways such as RAS/MAPK/PI3K and WNT.



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Caption: Diagram of **ML264**'s inhibitory effect on KLF5 expression and related signaling pathways.

Operational and Disposal Plans

Handling and Storage:

- Handling: Avoid inhalation, and prevent contact with skin, eyes, and clothing. The material may be an irritant.[1]
- Storage: Store in a tightly sealed container in a dry, well-ventilated place. Protect from light and heat. Avoid strong oxidizing agents.[1] **ML264** is shipped under ambient temperature as a non-hazardous chemical.[4]

Disposal:

- Procedure: Dispose of **ML264** and any contaminated materials in accordance with all applicable country, federal, state, and local regulations.[1]
- Waste Containers: Leave chemicals in their original containers. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

- Spills: In case of a spill, cover drains, then collect, bind, and pump off the spilled material. Take up the remainder with absorbent material and dispose of it properly. Clean the affected area and avoid the generation of dust.

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